

physical and chemical characteristics of 1-(Methylsulfonyl)-1H-benzotriazole

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)-1H-benzotriazole

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Technical Guide: 1-(Methylsulfonyl)-1H-benzotriazole

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Methylsulfonyl)-1H-benzotriazole is a heterocyclic organic compound that serves as a versatile intermediate in various chemical syntheses. Its unique structure, combining a benzotriazole ring with a reactive methylsulfonyl group, makes it a subject of interest in medicinal chemistry and materials science. This document provides a comprehensive overview of its known physical and chemical characteristics, synthesis, and potential applications.

Core Physical and Chemical Properties

1-(Methylsulfonyl)-1H-benzotriazole is a crystalline solid at room temperature.^{[1][2]} While stable under standard conditions, it should be stored in a sealed container away from heat and direct sunlight to prevent degradation.^[2]

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ N ₃ O ₂ S	[2][3]
Molecular Weight	197.21 g/mol	[3][4]
CAS Number	37073-15-7	[2][4]
Appearance	White to tan or pale yellow solid	[1]
Melting Point	106-108 °C (with decomposition)	[1]
	108-112 °C	[3][4][5]
	~120-122 °C	[2]
Boiling Point	378.2 ± 25.0 °C (Predicted)	
Density	1.54 ± 0.1 g/cm ³ (Predicted)	
Solubility	Poorly soluble in water; Moderately soluble in methanol and dimethylformamide.	[2]

Synthesis

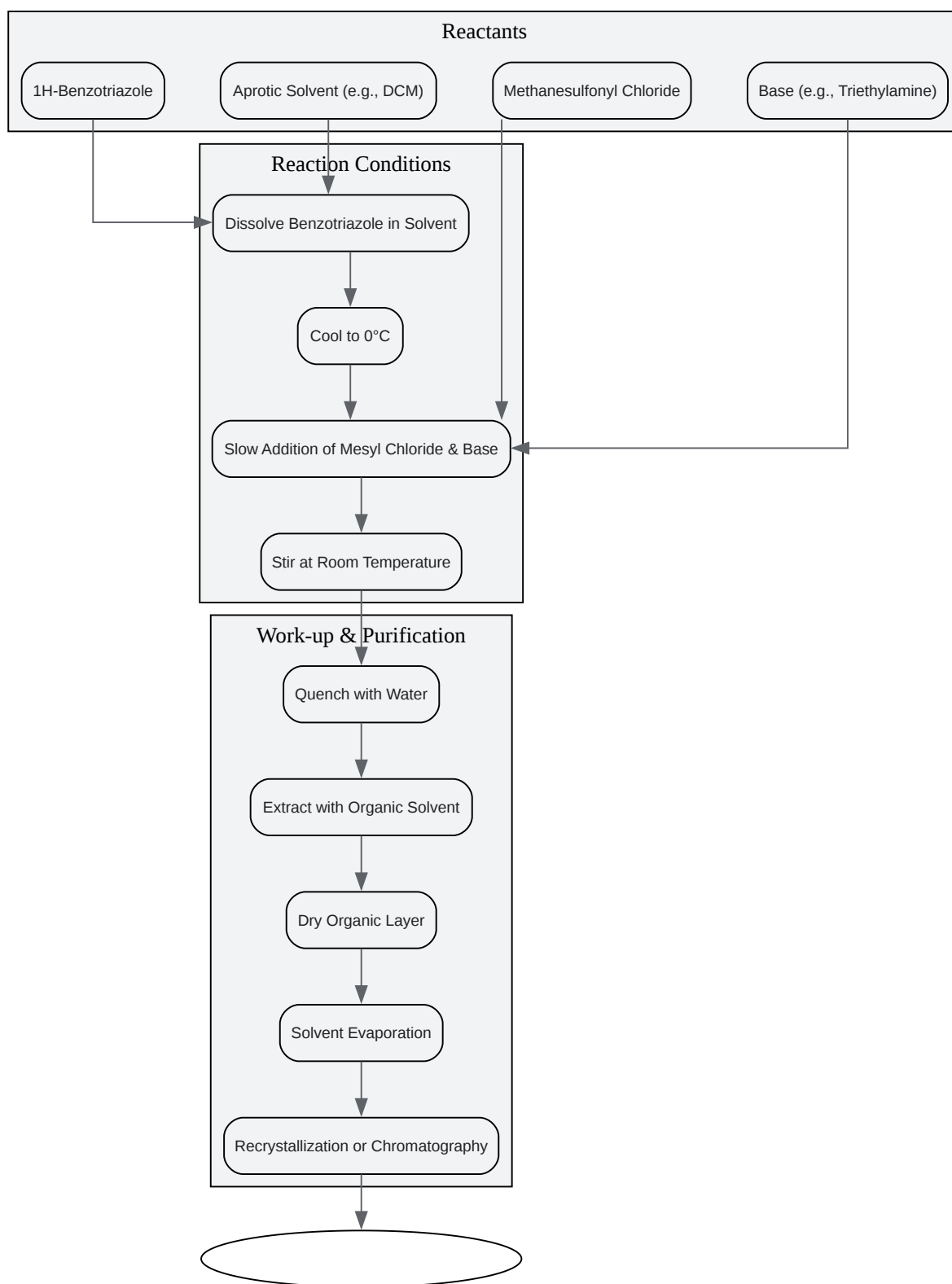
The primary method for the synthesis of **1-(Methylsulfonyl)-1H-benzotriazole** involves the reaction of 1H-benzotriazole with methanesulfonyl chloride.[6] This reaction is a standard procedure for the N-sulfonylation of heterocyclic compounds.

General Experimental Protocol: Synthesis of 1-(Methylsulfonyl)-1H-benzotriazole

- Materials: 1H-benzotriazole, methanesulfonyl chloride, a suitable base (e.g., triethylamine or pyridine), and an appropriate aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- Procedure:

- Dissolve 1H-benzotriazole in the chosen aprotic solvent in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- Cool the solution in an ice bath.
- Add the base to the solution.
- Slowly add methanesulfonyl chloride dropwise to the stirred solution, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically quenched with water or a dilute aqueous acid solution.
- The organic layer is separated, washed with brine, and dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- The solvent is removed under reduced pressure to yield the crude product.
- The crude **1-(Methylsulfonyl)-1H-benzotriazole** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

The following diagram illustrates a generalized workflow for this synthesis.



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Generalized workflow for the synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**.

Spectral Characteristics

Detailed experimental spectral data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) for **1-(Methylsulfonyl)-1H-benzotriazole** are not readily available in the public domain.

Researchers are advised to perform their own spectral analysis for full characterization.

Reactivity and Chemical Behavior

The methylsulfonyl group in **1-(Methylsulfonyl)-1H-benzotriazole** is a key feature influencing its reactivity. This group can participate in various chemical transformations, including hydrolysis and alkylation reactions.[2] The benzotriazole moiety itself imparts unique electronic properties to the molecule.[2] The compound serves as a valuable intermediate in organic synthesis.[2]

Biological and Pharmaceutical Potential

While specific biological activities of **1-(Methylsulfonyl)-1H-benzotriazole** are not extensively documented, benzotriazole derivatives, in general, are known to exhibit a wide range of pharmacological properties, including antimicrobial, antiviral, and anticancer effects.[7][8] It has been suggested that **1-(Methylsulfonyl)-1H-benzotriazole** can be utilized as a starting material for the development of novel drug candidates, particularly in the field of oncology, where its structure can be modified to enhance targeting of cancer cells.[2] At present, there is no specific information available in the literature regarding the signaling pathways directly modulated by this compound.

Safety and Handling

1-(Methylsulfonyl)-1H-benzotriazole is classified as harmful if swallowed and causes serious eye damage.[3][4] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves and safety goggles.[2] In case of contact with skin or eyes, immediate and thorough rinsing with water is recommended.[2]

Conclusion

1-(Methylsulfonyl)-1H-benzotriazole is a chemical intermediate with established physical properties and a straightforward synthetic route. While its direct biological applications are yet

to be fully elucidated, its role as a precursor in the synthesis of potentially bioactive molecules makes it a compound of interest for further research and development in the pharmaceutical and chemical industries. A significant lack of publicly available, detailed spectral and biological data necessitates further investigation to fully characterize this compound and explore its potential.

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